

Emofolin sodium solubility issues and solutions

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Compound of Interest

Compound Name: *Emofolin sodium*

CAS No.: *52386-42-2*

Cat. No.: *B1671225*

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Emofolin® Sodium Technical Support Hub

Topic: Solubility Optimization & Troubleshooting for Emofolin® Sodium (Levomefolate Sodium)

Audience: Pharmaceutical Researchers & Formulation Scientists[1][2][3]

Core Technical Overview

Emofolin® Sodium is the sodium salt of Levomefolic acid (5-MTHF), the biologically active form of folate.[1][3] Unlike its calcium salt counterpart (Metafolin®), Emofolin® Sodium is engineered specifically for high aqueous solubility, making it the preferred choice for liquid formulations, injectables, and high-concentration supplements.[1][3]

However, "solubility" issues reported by researchers are frequently misdiagnosed.[1][2] What appears to be a solubility failure is often chemical instability (oxidation) or pH-induced precipitation.[1][2] This guide distinguishes between thermodynamic solubility limits and kinetic stability failures.[2]

Comparative Solubility Profile

Parameter	Emofolin® Sodium (Na-Salt)	Metafolin® (Ca-Salt)	5-MTHF Free Acid
Water Solubility (20°C)	> 100 mg/mL (Freely Soluble)	~ 1 mg/mL (Sparingly Soluble)	< 0.1 mg/mL (Insoluble)
Optimal pH Range	pH 7.0 – 8.5	pH 6.5 – 7.5	N/A (Precipitates)
Primary Risk	Oxidative Degradation	Low Solubility	Acid Precipitation
Appearance	White to yellowish powder	White to yellowish powder	Yellow/Orange precipitate

Troubleshooting Guide: Diagnosing "Insolubility"

Use this module to diagnose why your Emofolin® Sodium preparation is failing.

Issue A: "The powder clumps and will not dissolve in water."

- Root Cause 1: Identity Confusion.[\[2\]](#)
 - Diagnosis: Verify the Certificate of Analysis (CoA).[\[1\]](#)[\[2\]](#) Are you using the Calcium salt by mistake? The Calcium salt is notoriously difficult to dissolve in water without specific micronization or heat.
 - Solution: If using the Sodium salt, ensure the water volume is sufficient.[\[1\]](#) While highly soluble, adding a small volume of water to a large mass of hygroscopic powder can form a "gel" block that slows dissolution.[\[1\]](#) Vortex vigorously.
- Root Cause 2: Cold Water Shock.[\[2\]](#)
 - Diagnosis: Using ice-cold water (4°C) can significantly reduce kinetic dissolution rates.[\[1\]](#) [\[2\]](#)
 - Solution: Reconstitute at room temperature (20–25°C).

Issue B: "The solution dissolved, but then a precipitate formed later."

- Root Cause 1: pH Shock (The "Isoelectric Trap").[\[1\]](#)[\[3\]](#)

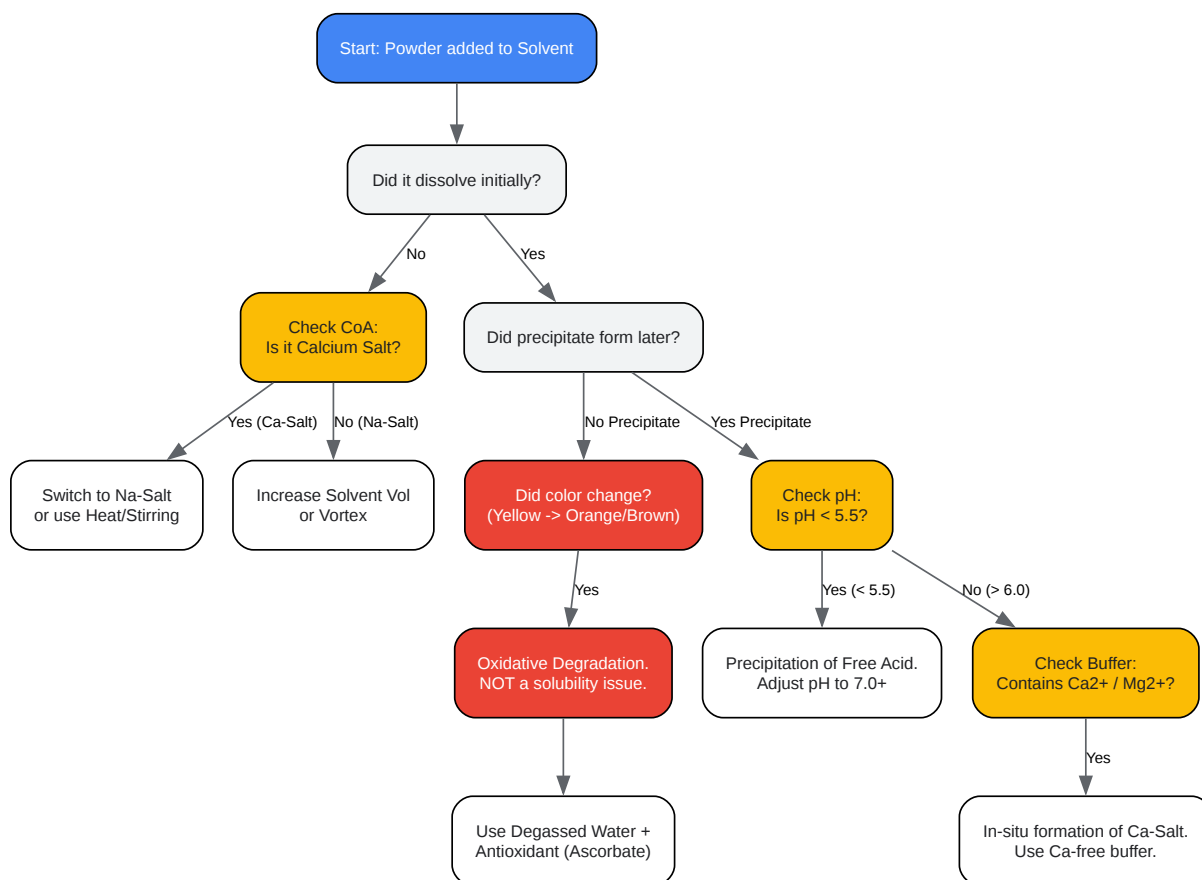
- Mechanism:[2][4] 5-MTHF is a zwitterion.[2] If you dissolve Emofolin® Sodium (alkaline salt) into an acidic buffer (pH < 5.5), the free acid form of 5-MTHF will form.[1][2][3] The free acid is water-insoluble.[2]
- Solution: Always check the final pH.[2] Maintain pH > 6.5 (ideally 7.4). If acidification is required for the experiment, it must be done immediately prior to use, or a cosolvent must be used.[1][3]
- Root Cause 2: The "In-Situ" Calcium Trap.[2][3]
 - Mechanism:[2][4] If you dissolve Emofolin® Sodium in a buffer containing Calcium or Magnesium ions (e.g., Krebs-Ringer, standard DMEM), you may drive the reaction toward the formation of Levomefolate Calcium, which is insoluble and will precipitate out.[1][3]
 - Solution: Reconstitute in calcium-free PBS or water first.[1][2] Dilute into calcium-containing media only at low concentrations (< 1 mg/mL) to avoid exceeding the solubility product () of the calcium salt.[1][2][3]

Issue C: "The solution turned orange/brown."

- Root Cause: Oxidative Degradation.[2]
 - Mechanism:[2][4] This is not a solubility issue. The pteridine ring of 5-MTHF is extremely sensitive to auto-oxidation, converting to dihydrofolate or folate derivatives and breakdown products (p-aminobenzoylglutamate), which are often colored and less soluble.[1][2][3]
 - Solution: See the "Anoxic Reconstitution Protocol" below.

Visual Troubleshooting Logic

The following diagram illustrates the decision matrix for resolving solubility issues.



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Figure 1: Decision matrix for diagnosing Emofolin® Sodium formulation failures.

Best Practice: The "Anoxic Reconstitution" Protocol

Because 5-MTHF is highly labile, standard "mix and shoot" methods often lead to degradation masquerading as insolubility.[1][2][3]

Reagents:

- Emofolin® Sodium (Store at -20°C, desiccated).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Water for Injection (WFI) or PBS (pH 7.4).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Critical Additive: L-Ascorbic Acid (Vitamin C) or DTT (if compatible with downstream assay).
[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Inert Gas: Nitrogen (

) or Argon.[\[1\]](#)[\[2\]](#)

Protocol:

- Solvent Preparation (Degassing):
 - Boil the water/buffer for 5 minutes and cool under a stream of gas.
 - Alternative: Sonicate the buffer under vacuum for 15 minutes.
 - Why? Dissolved oxygen is the primary enemy of Emofolin.
- Antioxidant Addition (Highly Recommended):
 - Add Ascorbic Acid (0.1% - 1% w/v) to the solvent before adding the Emofolin.[\[1\]](#)[\[2\]](#)
 - Why? Ascorbate acts as a sacrificial antioxidant, protecting the pteridine ring.[\[1\]](#)
- Weighing & Mixing:
 - Allow the Emofolin vial to equilibrate to room temperature before opening (prevents condensation).[\[1\]](#)[\[2\]](#)
 - Weigh quickly in dim light (folates are light-sensitive).[\[1\]](#)[\[2\]](#)
 - Add the degassed, antioxidant-treated solvent.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Do not sonicate the drug solution if possible (sonication generates heat and free radicals).
[1][2] Vortex gently.
- Filtration:
 - Use a 0.22 µm PES (Polyethersulfone) or PVDF filter.[1][2] Avoid Nylon (can bind folates).
[1][2]

Frequently Asked Questions (FAQs)

Q1: Can I dissolve Emofolin® Sodium in DMSO? A: Yes, but it is not recommended for long-term storage.[1][2][3] While soluble, DMSO is hygroscopic and can carry moisture that facilitates degradation.[1] Aqueous buffers with antioxidants (pH 7.[1][2]4) are preferred. If you must use DMSO, use anhydrous DMSO and store aliquots at -80°C.[1][2][3]

Q2: My cell culture media contains Calcium. How do I add Emofolin without precipitation? A: Prepare a 1000x stock solution of **Emofolin Sodium** in calcium-free PBS or water.[2] Add this concentrated stock to your media immediately before use.[1][2] The high dilution factor ensures the concentration of [Folate] x [Calcium] remains below the precipitation threshold.[1][2]

Q3: What is the maximum solubility I can achieve? A: In pure, degassed water at pH 7.0, Emofolin® Sodium can achieve concentrations > 100 mg/mL.[1][3] However, solutions this concentrated are viscous and extremely prone to oxidation.[1] For practical stock solutions, 10–20 mg/mL is a safer operational limit.[1]

Q4: Is the solution stable at 4°C? A: Only for short periods (24–48 hours) and only if protected from light and oxygen (e.g., in an amber vial with headspace purged with Argon). For long-term storage, aliquots must be frozen at -20°C or -80°C.[1][2][3]

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